

6-Propylpyridazin-3-amine: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Propylpyridazin-3-amine

Cat. No.: B15050259

[Get Quote](#)

Despite a comprehensive search of scientific literature and chemical databases, specific technical information, including molecular structure data, experimental protocols, and quantitative biological data for **6-Propylpyridazin-3-amine**, is not available in the public domain. This suggests that the compound may be a novel chemical entity that has not been synthesized or characterized, or the information is proprietary and not publicly disclosed.

While direct information is lacking, this guide will provide a technical overview of the core molecular structure, potential synthetic strategies, and the known biological activities of closely related pyridazine derivatives. This information can serve as a valuable resource for researchers and drug development professionals interested in the potential of this chemical scaffold.

Molecular Structure and Properties of the Pyridazine Core

6-Propylpyridazin-3-amine belongs to the pyridazine class of heterocyclic compounds. The core structure consists of a six-membered aromatic ring containing two adjacent nitrogen atoms. In this specific molecule, a propyl group is attached at the 6-position and an amine group at the 3-position.

General Properties of Related Pyridazine Derivatives:

The physicochemical properties of pyridazine derivatives can vary significantly based on their substitution patterns. However, some general characteristics can be inferred.

Property	General Observation for Related Compounds
Molecular Weight	The molecular weight of 6-propylpyridazin-3-amine would be approximately 137.19 g/mol . For comparison, 6-methylpyridazin-3-amine has a molecular weight of 109.13 g/mol .
Solubility	Generally, pyridazine derivatives show some solubility in polar organic solvents. The presence of the amine group in 6-propylpyridazin-3-amine might confer some aqueous solubility, particularly at acidic pH.
Boiling/Melting Point	These properties are highly dependent on the substituents. For instance, 6-chloropyridazin-3-amine has a melting point of 210 °C. ^{[1][2]}

Potential Synthetic Strategies

While no specific synthesis for **6-propylpyridazin-3-amine** has been reported, plausible synthetic routes can be extrapolated from established methods for analogous pyridazine compounds. A common starting material for the synthesis of 3-amino-6-substituted pyridazines is 3-amino-6-chloropyridazine.

A potential synthetic workflow could involve a cross-coupling reaction to introduce the propyl group at the 6-position.

Figure 1: A potential synthetic workflow for **6-propylpyridazin-3-amine**.

Experimental Protocol (Hypothetical):

A generalized protocol based on Suzuki coupling for the synthesis of 6-arylpyridazines could be adapted:

- **Reaction Setup:** To a solution of 3-amino-6-chloropyridazine in a suitable solvent (e.g., dioxane or a mixture of toluene and water), add propylboronic acid.
- **Catalyst and Base:** Add a palladium catalyst, such as $\text{Pd}(\text{PPh}_3)_4$, and a base, such as sodium carbonate or potassium phosphate.
- **Reaction Conditions:** Heat the mixture under an inert atmosphere (e.g., nitrogen or argon) at a temperature typically ranging from 80 to 120 °C for several hours.
- **Monitoring:** Monitor the reaction progress using thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Workup and Purification:** Upon completion, cool the reaction mixture, and perform an aqueous workup. The crude product can then be purified by column chromatography on silica gel.

Biological Activities of Related Pyridazine Derivatives

The pyridazine and pyridazinone scaffolds are present in a variety of biologically active molecules, demonstrating a broad range of pharmacological effects. This suggests that **6-propylpyridazin-3-amine** could potentially exhibit interesting biological properties.

Known activities of related compounds include:

- **Antiproliferative and Anti-inflammatory Activities:** Certain novel 6-aryl-dihydropyridazin-3(2H)-ones have shown anti-cancer and anti-inflammatory properties.^[1]
- **Antimicrobial Activity:** Some pyridazine derivatives have been investigated for their antimicrobial effects.
- **Enzyme Inhibition:** Derivatives of pyridazinone have been identified as potent inhibitors of enzymes such as carbonic anhydrase and acetylcholinesterase.^[1]
- **Receptor Antagonism:** Some have been found to act as histamine H3 receptor antagonists.^[1]

The specific biological activity of **6-propylpyridazin-3-amine** would need to be determined through experimental screening.

Conclusion

While there is a significant body of research on the synthesis and biological applications of pyridazine derivatives, **6-propylpyridazin-3-amine** remains an uncharacterized compound. The information presented in this guide on related molecules provides a foundational understanding for researchers and drug development professionals who may be interested in exploring the synthesis and potential therapeutic applications of this novel chemical entity. Further experimental investigation is required to elucidate the precise properties and biological functions of **6-propylpyridazin-3-amine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. 6-Chloropyridazin-3-amine Seven Chongqing Chemdad Co. , Ltd [chemdad.com]
- To cite this document: BenchChem. [6-Propylpyridazin-3-amine: An In-Depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15050259#6-propylpyridazin-3-amine-molecular-structure\]](https://www.benchchem.com/product/b15050259#6-propylpyridazin-3-amine-molecular-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com